

C.I. Direct Violet 47 molecular formula and weight

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Compound of Interest

Compound Name: C.I. Acid Violet 47

Cat. No.: B1172477

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C.I. Direct Violet 47: A Technical Overview

C.I. Name: C.I. Direct Violet 47 C.I. Number: 25410 CAS Number: 13011-70-6 Chemical Class: Double Azo

This document provides a technical summary of the chemical and physical properties of C.I. Direct Violet 47, an azo dye used in various industrial applications.

Molecular Formula and Weight

C.I. Direct Violet 47 is a copper complex. The molecular formula and weight can be represented in two ways: for the parent molecule and for the dicopper complex. The presence of copper significantly impacts the molecular weight.

Attribute	Value	Source
Molecular Formula (Parent)	$C_{33}H_{36}N_{10}O_{17}S_4$	[1]
Molecular Weight (Parent)	972.96 g/mol	[1]
Molecular Formula (Dicopper Complex)	$C_{33}H_{32}Cu_2N_{10}O_{17}S_4$	[2][3]
Molecular Weight (Dicopper Complex)	1096.0 g/mol	[2][3]

Physicochemical Properties

Property	Description	Source
Appearance	Brown powder	[1] [3]
Solubility	Soluble in water (forms a red-light purple solution) and ethanol.	[1] [3]
Reactivity with Acid	In strong sulfuric acid, the dye is product red, which turns into a red-light brown upon dilution. Adding strong hydrochloric acid to the dye solution results in a wine-red precipitate.	[1] [3]
Reactivity with Base	The color remains unchanged with the addition of 10% sulfuric acid or dilute sodium hydroxide solution. A thick sodium hydroxide solution produces a red precipitate.	[1] [3]
Dyeing Properties	In the dyeing process, the presence of copper ions can darken the color, while iron ions cause a slight yellowing.	[1]

Manufacturing Process

The synthesis of C.I. Direct Violet 47 involves a multi-step chemical process starting from key raw materials.

Raw Materials:

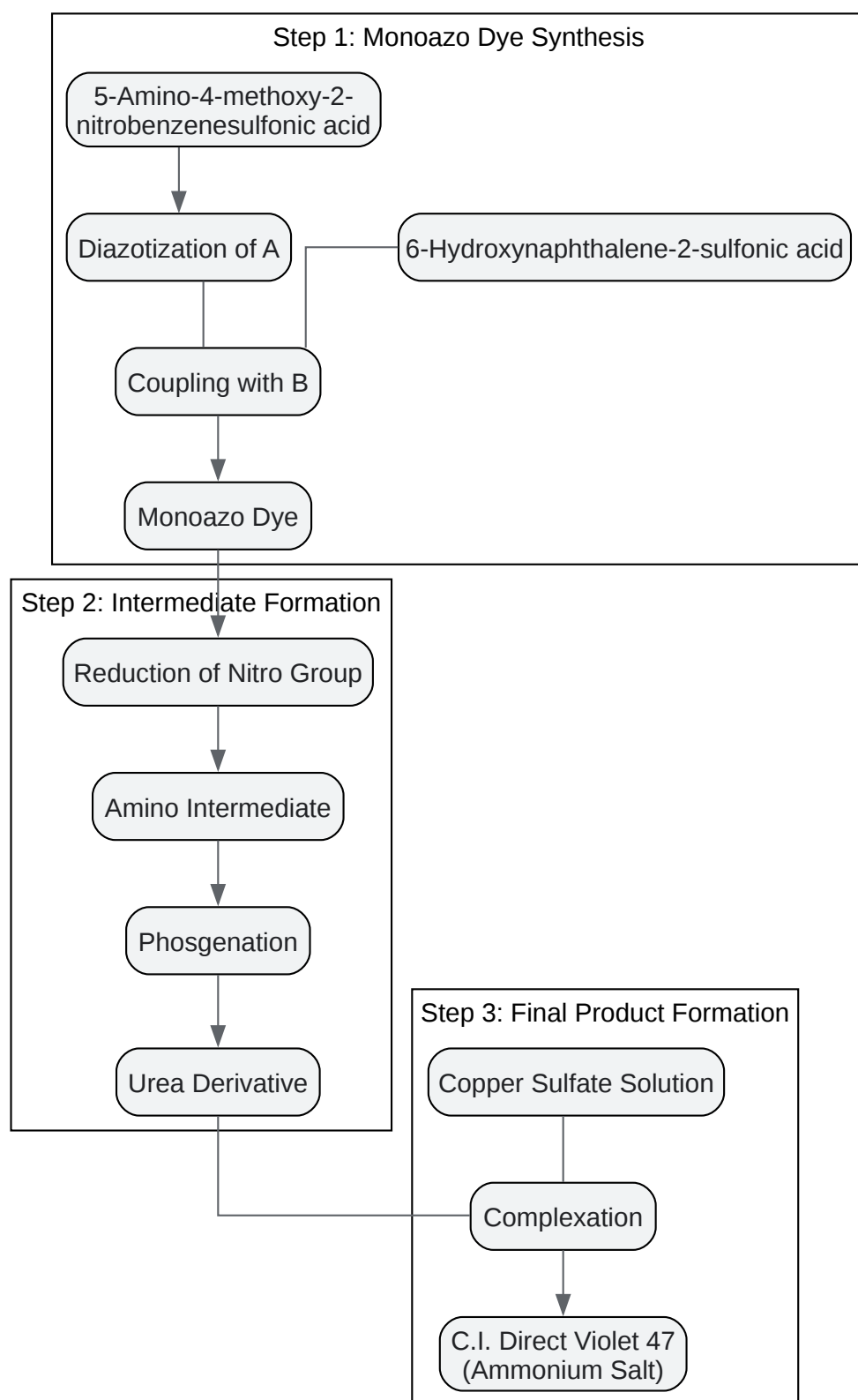
- 5-Amino-4-methoxy-2-nitrobenzenesulfonic acid
- 6-Hydroxynaphthalene-2-sulfonic acid (Schaeffer's acid)

- Phosgene
- Copper Sulfate Solution

Methodology:

- Diazotization: 5-Amino-4-methoxy-2-nitrobenzenesulfonic acid undergoes diazotization.
- Coupling: The resulting diazo compound is coupled with 6-Hydroxynaphthalene-2-sulfonic acid to form a monoazo dye.
- Reduction: The nitro group of the monoazo dye is reduced to an amino group.
- Phosgenation: The product from the reduction step is then treated with phosgene.
- Complexation: Finally, the molecule is treated with a boiling copper sulfate solution, leading to the formation of the copper complex.
- Isolation: The final product is isolated as an ammonium salt.[\[1\]](#)[\[3\]](#)

Below is a diagram illustrating the manufacturing workflow.



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Manufacturing workflow for C.I. Direct Violet 47.

Applications

C.I. Direct Violet 47 is primarily used for dyeing and printing on cotton, viscose, and silk fabrics. [1][3] It also finds application in the coloring of paper, leather, and soap.[1]

Note: As C.I. Direct Violet 47 is an industrial dye, information regarding its biological signaling pathways or detailed experimental protocols for research and drug development applications is not available in the public domain.

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